

3-Chloro-5-methoxypyridazine hydrochloride safety data sheet (SDS)

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Compound of Interest

Compound Name:	3-Chloro-5-methoxypyridazine hydrochloride
CAS No.:	1245646-61-0
Cat. No.:	B593792

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An In-depth Technical Guide to the Safe Handling of **3-Chloro-5-methoxypyridazine Hydrochloride** and its Analogs

A Note on Scope and Analogy: This guide is intended for researchers, scientists, and drug development professionals. A specific, publicly available Safety Data Sheet (SDS) for **3-Chloro-5-methoxypyridazine hydrochloride** is not readily found. Therefore, this document has been constructed by leveraging comprehensive safety data from its closely related structural isomer, 3-Chloro-6-methoxypyridazine (CAS 1722-10-7), for which an authoritative SDS is available.^{[1][2]} The core toxicological and handling considerations are dictated by the chloromethoxypyridazine moiety, making this a scientifically grounded approach. However, users are reminded to always consult the supplier-specific SDS for the exact compound in use, as the hydrochloride salt form may present variations in physical properties.

Section 1: Hazard Identification and Classification

3-Chloro-5-methoxypyridazine and its analogs are classified as hazardous substances. The primary routes of concern are irritation to the skin, eyes, and respiratory system.^[2] Based on

available data, the compound is a solid, typically appearing as a white or off-white substance.
[2]

GHS Classification Summary:

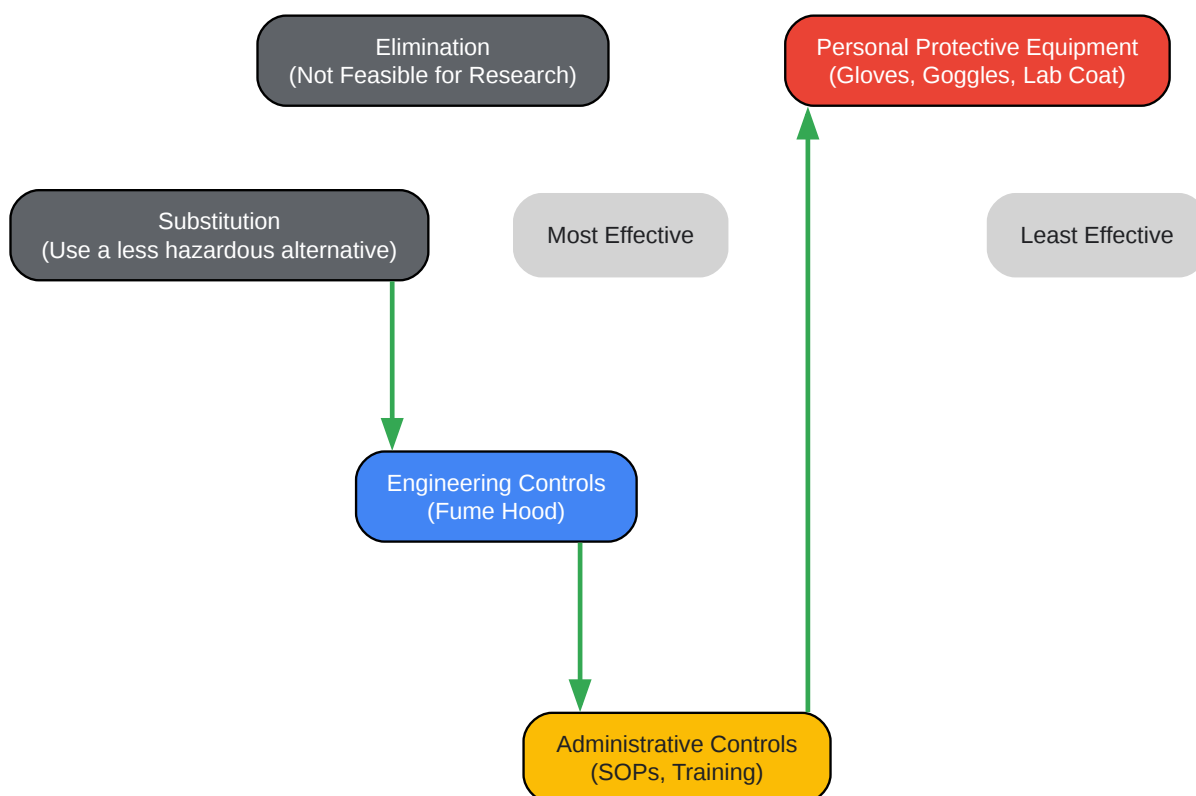
Hazard Class	Category	GHS Statement	Signal Word	Pictogram
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Warning	GHS07: Harmful/Irritant
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	Warning	GHS07: Harmful/Irritant
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Warning	GHS07: Harmful/Irritant
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed	Warning	GHS07: Harmful/Irritant

Data synthesized from SDS for 3-Chloro-6-methoxypyridazine and 5-Chloro-3-methoxypyridazine.[2][3]

The causality behind this classification lies in the chemical reactivity of the halogenated pyridazine ring system. Halogenated heterocycles can act as irritants upon contact with mucosal tissues and skin. Inhalation of the dust can lead to irritation of the entire respiratory tract.[2]

Section 2: The Hierarchy of Controls - A Risk-Based Approach to Safe Handling

A self-validating safety protocol relies on a multi-layered approach to risk mitigation, commonly known as the Hierarchy of Controls. This framework prioritizes the most effective measures first.



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Caption: Hierarchy of controls for mitigating exposure risk.

1. Engineering Controls (Primary Barrier): The most critical step is to physically isolate the researcher from the hazard.

- Workflow Protocol: All manipulations of solid **3-Chloro-5-methoxypyridazine hydrochloride** (weighing, transfers, dissolution) must be performed within a certified chemical fume hood.[4] The fume hood provides adequate ventilation to prevent the accumulation of airborne dust and vapors.

2. Administrative Controls (Procedural Safeguards): These are the work practices that reduce or prevent exposure.

- Standard Operating Procedures (SOPs): Develop and strictly follow a detailed SOP for handling this compound. The SOP should include steps for weighing, solution preparation,

reaction setup, and waste disposal.

- Training: All personnel must be trained on the specific hazards and handling procedures for this class of compounds before commencing work.[5] This includes reviewing the SDS and understanding emergency procedures.
- Hygiene Practices: Do not eat, drink, or smoke in the laboratory.[6] Always wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[6]

3. Personal Protective Equipment (PPE) (Final Barrier): PPE is essential but should not be the sole reliance for safety. It protects the user from contact that may occur despite other controls.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat to prevent skin exposure.[4] Contaminated clothing should be removed and laundered before reuse.[2]
- Respiratory Protection: Under normal use conditions within a fume hood, respiratory protection is not typically required.[2] However, for large spills or situations where ventilation is inadequate, a NIOSH/MSHA-approved respirator may be necessary.

Section 3: Chemical & Physical Properties and Stability

Understanding the compound's properties is crucial for safe storage and handling.

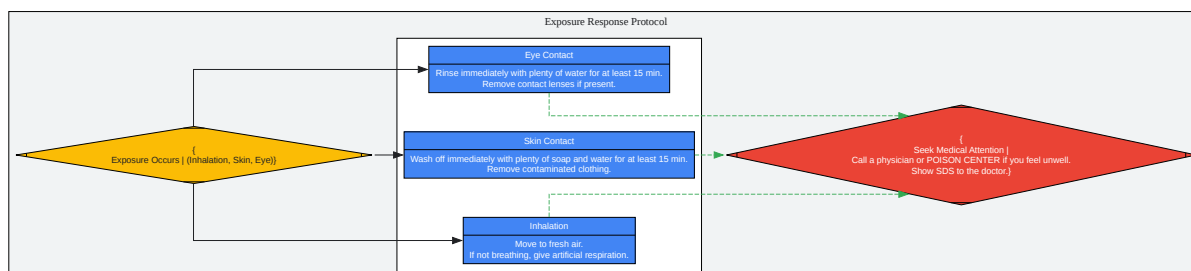
Property	Value	Source
Molecular Formula	C ₅ H ₅ ClN ₂ O	Thermo Fisher Scientific[2]
Molecular Weight	144.56 g/mol	Thermo Fisher Scientific[2]
Appearance	White Solid	Thermo Fisher Scientific[2]
Stability	Stable under normal conditions.	Thermo Fisher Scientific[2]

Conditions and Materials to Avoid:

- Conditions: Avoid dust formation, excess heat, and incompatible products.[2][4]
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong bases.[2]
- Hazardous Decomposition Products: Thermal decomposition can release irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[2]

Section 4: Emergency Procedures and First Aid

Rapid and correct response to an exposure is critical.



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Caption: First aid workflow following an accidental exposure.

First Aid Protocols:

- **Inhalation:** If inhaled, remove the person to fresh air and keep them comfortable for breathing.[2] If breathing is difficult or stops, provide artificial respiration. Seek medical attention if symptoms occur or persist.[2]
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[2] Remove any contaminated clothing and wash it before reuse.[2] If skin irritation occurs, seek medical advice.[2]
- **Eye Contact:** Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[2] If present and easy to do, remove contact lenses. Continue rinsing and get immediate medical attention.[2]
- **Ingestion:** Clean the mouth with water and drink plenty of water afterwards.[2] Do not induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[3]

Section 5: Storage and Disposal

Proper storage is essential for maintaining chemical integrity and safety.

Storage Protocol:

- **Container:** Keep containers tightly closed.[2]
- **Location:** Store in a dry, cool, and well-ventilated place.[2][4] A designated chemical storage cabinet is recommended.
- **Compatibility:** Store away from the incompatible materials listed in Section 3.

Waste Disposal:

- **Disposal of contents and containers** must be in accordance with all local, state, and federal regulations.[2] Dispose of this material as hazardous waste at an approved waste disposal plant.[2] Do not allow the product to enter drains.

Section 6: Toxicological Information Summary

While comprehensive toxicological data is not available for the specific hydrochloride salt, the data for the parent isomer indicates the following:

- Acute Toxicity: No quantitative data is available, but the compound is classified as an irritant.
- Skin Corrosion/Irritation: Classified as a Category 2 irritant.[2]
- Serious Eye Damage/Irritation: Classified as a Category 2 irritant.[2]
- Respiratory/Skin Sensitization: No data available.[2]
- Germ Cell Mutagenicity: No data available.[2]
- Carcinogenicity: There are no known carcinogenic chemicals in this product.[2]
- Reproductive Toxicity: No data available.[2]
- STOT-Single Exposure: Classified as Category 3, targeting the respiratory system.[2]
- STOT-Repeated Exposure: No data available.[2]

The absence of data in many categories underscores the importance of handling this compound with caution and minimizing all routes of exposure.

References

- Fisher Scientific. (n.d.). 3-Chloro-6-methoxypyridazine, Thermo Scientific™. Retrieved from [\[Link\]](#)
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Sources

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